

# commercial availability of 5-Tert-butylNonan-5-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

Cat. No.: B15489656

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## Technical Guide: 5-ButylNonan-5-ol

An In-depth Examination of the Synthesis, Properties, and Commercial Availability of a Key Tertiary Alcohol

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The user's initial query for "**5-Tert-butylNonan-5-ol**" did not yield commercially available results and is likely a chemical misnomer. This guide focuses on the structurally similar and commercially available compound, 5-butylNonan-5-ol.

## Executive Summary

This technical guide provides a comprehensive overview of 5-butylNonan-5-ol, a tertiary alcohol with applications in various chemical syntheses. The document details its commercial availability, physico-chemical properties, and established synthetic protocols. Particular emphasis is placed on the Grignard reaction, a cornerstone of its synthesis, with detailed experimental procedures and workflow visualizations. All quantitative data is presented in tabular format for clarity and ease of comparison.

## Commercial Availability

5-ButylNonan-5-ol is available from a number of chemical suppliers. It is typically sold under its CAS Number, 597-93-3, and may be listed under synonyms such as Tributylcarbinol or Tributylmethanol. The commercial availability indicates that it is a specialty chemical used in research and development.

## Physicochemical Properties

A summary of the key physical and chemical properties of 5-butylnonan-5-ol is provided in the table below. This data has been aggregated from various chemical databases and supplier specifications.

Property	Value
CAS Number	597-93-3
Molecular Formula	C <sub>13</sub> H <sub>28</sub> O
Molecular Weight	200.36 g/mol [1][2][3]
Melting Point	20 °C[1][2][4]
Boiling Point	250.4 °C at 760 mmHg[4] / 268.11 °C (estimated)[2]
Density	0.832 - 0.8408 g/cm <sup>3</sup> [1][2][4]
Refractive Index	1.4445 - 1.446[1][2][4]
pKa	15.38 ± 0.29 (Predicted)[2]
Flash Point	107.8 °C[4]
LogP	4.28810[4]
Vapor Pressure	0.00345 mmHg at 25 °C[4]

## Synthesis of 5-Butylnonan-5-ol

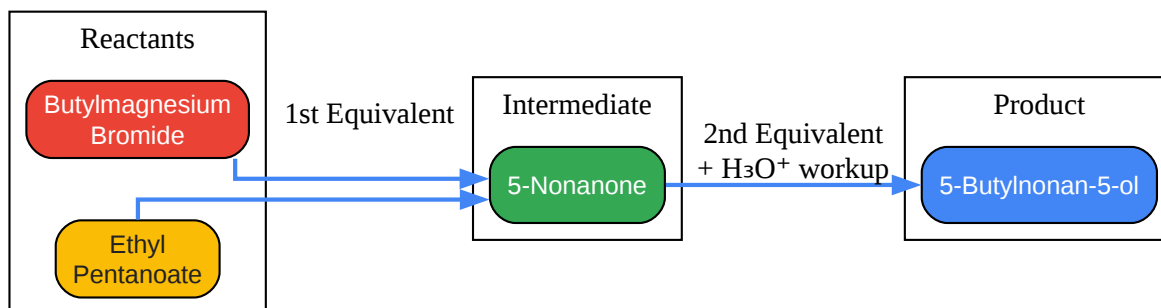
The most common and efficient method for the synthesis of 5-butylnonan-5-ol is the Grignard reaction. This involves the reaction of an appropriate Grignard reagent with an ester or a ketone.

### Synthetic Pathways

Two primary Grignard-based synthetic routes to 5-butylnonan-5-ol are outlined below.

Route 1: Grignard Reagent and an Ester

This is a classic approach where two equivalents of a Grignard reagent react with an ester. For the synthesis of 5-butylnonan-5-ol, this would involve the reaction of butylmagnesium bromide with an ester of pentanoic acid (valeric acid), such as ethyl pentanoate. The first equivalent of the Grignard reagent adds to the ester to form a ketone intermediate, which then rapidly reacts with a second equivalent to yield the tertiary alcohol after an acidic workup.

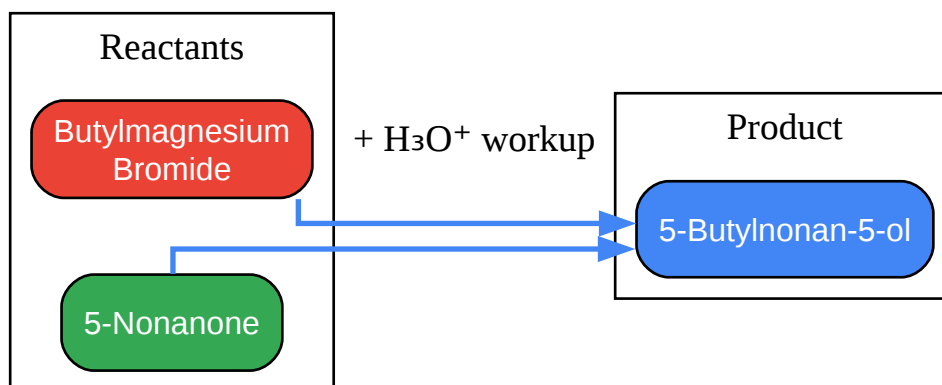


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#### Synthesis of 5-Butylnonan-5-ol via Grignard Reaction with an Ester.

##### Route 2: Grignard Reagent and a Ketone

A more direct approach involves the reaction of a Grignard reagent with a ketone. In this case, butylmagnesium bromide would be reacted with 5-nonanone. This method requires only one equivalent of the Grignard reagent.



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Synthesis of 5-Butylnonan-5-ol via Grignard Reaction with a Ketone.

## Experimental Protocol: Representative Synthesis of a Tertiary Alcohol via Grignard Reaction

The following is a detailed protocol for the synthesis of a tertiary alcohol, 5-methyl-5-nonanol, which is structurally similar to 5-butylnonan-5-ol and illustrates the key steps of the Grignard reaction with an ester. This protocol is adapted from established laboratory procedures.

Objective: To synthesize 5-methyl-5-nonanol from 1-bromobutane and ethyl acetate.

Materials:

- Magnesium turnings
- 1-Bromobutane
- Ethyl acetate
- Anhydrous diethyl ether
- Concentrated Sulfuric Acid
- Saturated aqueous sodium chloride (brine)
- Anhydrous calcium chloride

Apparatus:

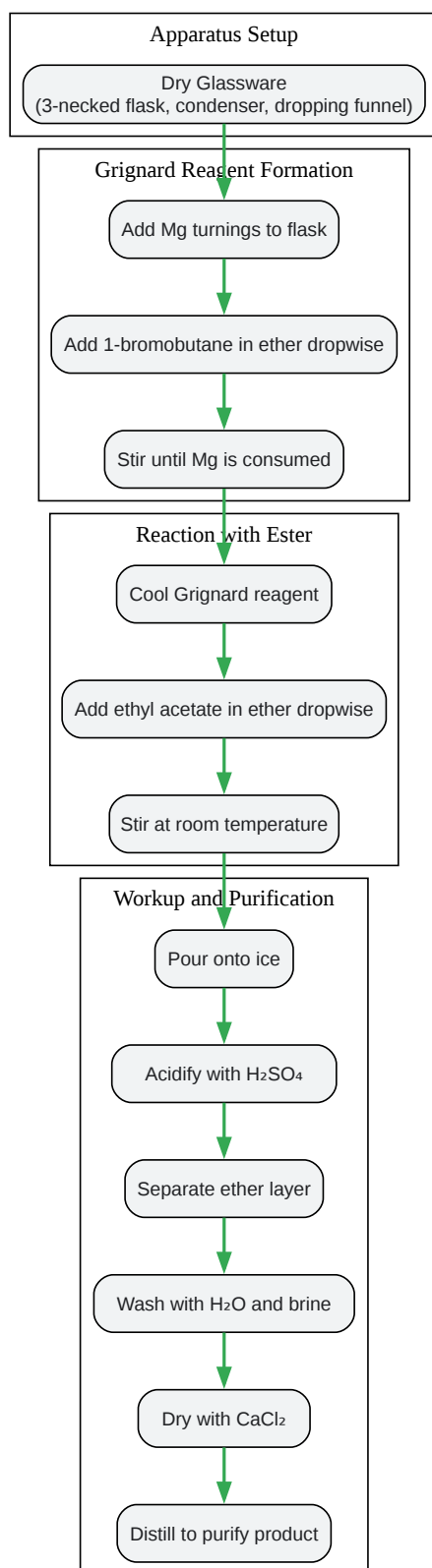
- 500 mL three-necked round-bottom flask
- Mechanical stirrer with a seal
- Reflux condenser with a drying tube
- 125 mL dropping funnel
- Heating mantle

- Ice-water bath
- Separatory funnel
- Distillation apparatus

Procedure:

- Preparation of the Grignard Reagent:
  - All glassware must be scrupulously dried in an oven and assembled while hot to prevent moisture contamination.
  - Place magnesium turnings in the three-necked flask.
  - In the dropping funnel, place a solution of 1-bromobutane in anhydrous diethyl ether.
  - Add a small amount of the 1-bromobutane solution to the magnesium. The reaction is initiated, which is evident by bubbling and a cloudy appearance. If the reaction does not start, gentle warming or the addition of a small crystal of iodine may be necessary.
  - Once the reaction has started, add the remaining 1-bromobutane solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, stir the mixture until most of the magnesium has reacted.
- Reaction with the Ester:
  - Cool the Grignard reagent solution in an ice-water bath.
  - Slowly add a solution of ethyl acetate in anhydrous diethyl ether from the dropping funnel. The addition should be controlled to maintain a gentle reflux.
  - After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature.
- Workup and Purification:

- Pour the reaction mixture slowly onto crushed ice.
- Acidify the mixture with a dilute solution of sulfuric acid to dissolve the magnesium salts.
- Transfer the mixture to a separatory funnel and separate the ether layer.
- Wash the ether layer with water, followed by a wash with brine.
- Dry the ether layer over anhydrous calcium chloride.
- Filter off the drying agent and remove the ether by distillation.
- The crude product can be purified by vacuum distillation.



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Experimental Workflow for the Synthesis of a Tertiary Alcohol.

## Applications

Tertiary alcohols like 5-butylnonan-5-ol are valuable intermediates in organic synthesis. They can be used in the production of:

- **Fragrances and Flavors:** Some tertiary alcohols and their esters have characteristic scents and are used in the fragrance industry.
- **Specialty Chemicals:** They can serve as building blocks for more complex molecules in various fields, including materials science and pharmaceuticals.
- **Solvents and Additives:** Their physical properties may make them suitable as specialty solvents or additives in certain formulations.

## Conclusion

5-Butylnonan-5-ol is a commercially available tertiary alcohol with well-defined physical and chemical properties. Its synthesis is readily achievable through standard organic chemistry techniques, primarily the Grignard reaction. This guide provides the essential information for researchers and scientists to source, handle, and synthesize this compound for their research and development needs.

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